

# Trotabresib treatment duration compared alternatives

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## Compound Focus: Trotabresib

CAS No.: 1706738-98-8

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## Trotabresib and Alternative Therapies for R/R DLBCL

Therapy Name	Therapy Class / Mechanism	Reported Treatment Duration (from clinical trials)	Key Efficacy Metrics (ORR, CR)
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| **Trotabresib** [1] | Oral BET inhibitor | **RP2D Schedules:** • 45 mg/day, 4 days on/24 days off • 30 mg/day, 3 days on/11 days off **Observed Duration:** Some patients remained on treatment for **≥2 years**; two for **≥3 years**. | **ORR:** 13.0% (95% CI, 2.8–33.6) in R/R DLBCL | | **Tafasitamab + Lenalidomide** [2] | Fc-enhanced anti-CD19 mAb + Immunomodulatory drug | Not explicitly stated. Median duration of response (DOR) was **43.9 months**. | **ORR:** 57.5% **CR:** 40.0% | | **Loncastuximab Tesirine** [2] | Anti-CD19 Antibody-Drug Conjugate (ADC) | Not explicitly stated. Median DOR was **10.3 months** (13.4 months for patients with CR). | **ORR:** 48.3% **CR:** 35.0% | | **CAR T-Cell Therapy** [2] | Autologous Cellular Therapy | Not explicitly stated for compared modalities. | **ORR:** ~46% (for patients treated with Lonca after CAR-T) |

## Trotabresib Clinical Trial Methodology

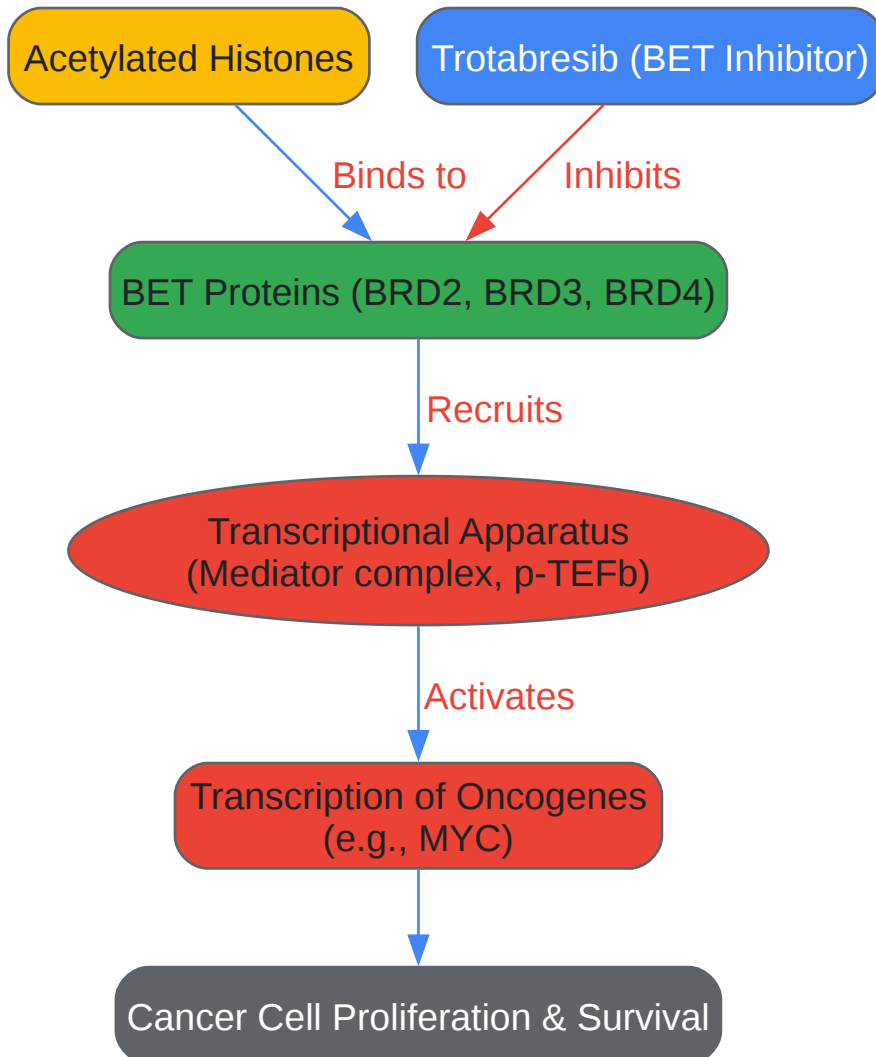
The data for **trotabresib** comes from the **CC-90010-ST-001 (NCT03220347)** trial, an open-label phase I study [1].

- **Primary Objectives:** To determine the safety, tolerability, maximum tolerated dose, and recommended Phase 2 dose (RP2D).
- **Dosing Schedule:** The study evaluated intermittent dosing schedules (e.g., 4 days on/24 days off) to improve tolerability, allowing for prolonged administration [1].
- **Patient Population:** Heavily pretreated patients with advanced solid tumors and R/R DLBCL (median of 4 prior treatment regimens) [1].
- **Key Endpoints:** Safety, objective response rate (ORR), clinical benefit rate (CBR), and duration of response [1].

## BET Inhibition Mechanism of Action

**Trotabresib** is a Bromodomain and Extra-Terminal (BET) protein inhibitor. The following diagram illustrates its mechanism of action and the context of its clinical application.

## BET Inhibitor Mechanism and Clinical Context



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## References

1. BET inhibitor trotabresib in heavily pretreated patients with ... [nature.com]
2. The progress of novel strategies on immune-based therapy in ... [ehoonline.biomedcentral.com]

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